

Quantum Chemical Profiling of (2-Aminoethyl)(2-methoxyethyl)amine: A Comprehensive Computational Guide

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Compound of Interest

Compound Name: (2-AMINOETHYL)(2-METHOXYETHYL)AMINE
CAS No.: 19815-35-1
Cat. No.: B3249836

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Target Audience: Researchers, Computational Chemists, and Drug Development Professionals
Content Type: Technical Whitepaper & Methodological Guide

Executive Summary

(2-Aminoethyl)(2-methoxyethyl)amine (CAS: 19815-35-1) is an asymmetric aliphatic polyamine characterized by a primary amine, a secondary amine, and an ether linkage^[1]. This structural triad makes it a highly effective multidentate ligand in transition metal coordination chemistry and a critical intermediate in the synthesis of active pharmaceutical ingredients (APIs). However, its high degree of conformational flexibility and capacity for complex intramolecular hydrogen bonding present significant challenges for in silico modeling.

This whitepaper establishes a rigorous, self-validating quantum chemical workflow for analyzing the conformational landscape, electronic properties, and thermodynamic behavior of **(2-aminoethyl)(2-methoxyethyl)amine**. By leveraging Density Functional Theory (DFT) coupled with advanced continuum solvation models, researchers can accurately predict its

reactivity profiles and pKa values, thereby accelerating rational drug design and catalyst development.

Chemical Context and Molecular Complexity

The molecule, also known as N-(2-methoxyethyl)ethylenediamine, possesses five rotatable bonds, leading to a vast conformational space. The presence of three heteroatoms (two nitrogens, one oxygen) creates a competitive landscape for intramolecular hydrogen bonding (N-H...O vs. N-H...N).

Table 1: Physicochemical & Topological Properties

Property	Value	Computational Implication
CAS Number	19815-35-1	Unique identifier for database cross-referencing.
Molecular Formula	C ₅ H ₁₄ N ₂ O	Small size allows for high-level ab initio calculations without prohibitive computational cost.
Rotatable Bonds	5	Requires extensive stochastic conformational sampling prior to DFT optimization[1].
H-Bond Donors	2	Primary (-NH ₂) and secondary (-NH-) amines can both act as donors, requiring dispersion-corrected functionals.
H-Bond Acceptors	3	Oxygen and both nitrogens act as acceptors, creating multiple local energy minima.

Computational Methodology & Causality

Standard DFT approaches (e.g., uncorrected B3LYP) often fail to accurately describe flexible aliphatic chains because they do not account for medium-range electron correlation (dispersion forces). To achieve scientific integrity, the computational matrix must be carefully selected.

Table 2: Recommended DFT Matrix for Polyamine Systems

Task	Recommended Level of Theory	Causality & Rationale
Geometry Optimization	ω B97X-D / 6-311+G(d,p)	Dispersion corrections (-D) are mandatory to capture the weak intramolecular H-bonds that dictate the global minimum.
Frequency Calculation	ω B97X-D / 6-311+G(d,p)	Validates that the optimized structure is a true local minimum (zero imaginary frequencies) and provides thermal corrections.
Solvation Energy	CAM-B3LYP / 6-311++G(d,p)	Diffuse functions (++) are essential for modeling the diffuse electron density of heteroatom lone pairs in a dielectric medium.
pKa Prediction	CAM-B3LYP / SMD Model	The SMD model is explicitly parameterized for free energies of solvation, yielding high accuracy for aliphatic amines[2].

Self-Validating Experimental Protocol: Conformational & Electronic Analysis

To ensure trustworthiness, the following step-by-step methodology incorporates built-in validation checkpoints. Do not proceed to subsequent steps if a validation check fails.

Phase 1: Conformational Sampling

- **Structure Generation:** Generate the 3D structure of **(2-aminoethyl)(2-methoxyethyl)amine** from its SMILES string (COCCNCCN).
- **Molecular Mechanics Search:** Perform a stochastic conformational search using a molecular mechanics force field (e.g., OPLS4 or MMFF94). Causality: DFT is too computationally expensive for global minimum searches on highly flexible molecules. MM rapidly screens the conformational space.
- **Clustering:** Cluster conformers within a 5.0 kcal/mol energy window to identify the top 10–15 candidates for quantum mechanical refinement.

Phase 2: Quantum Mechanical Optimization & Validation

4. **Gas-Phase Optimization:** Optimize the selected conformers using DFT at the ω B97X-D/6-311+G(d,p) level.

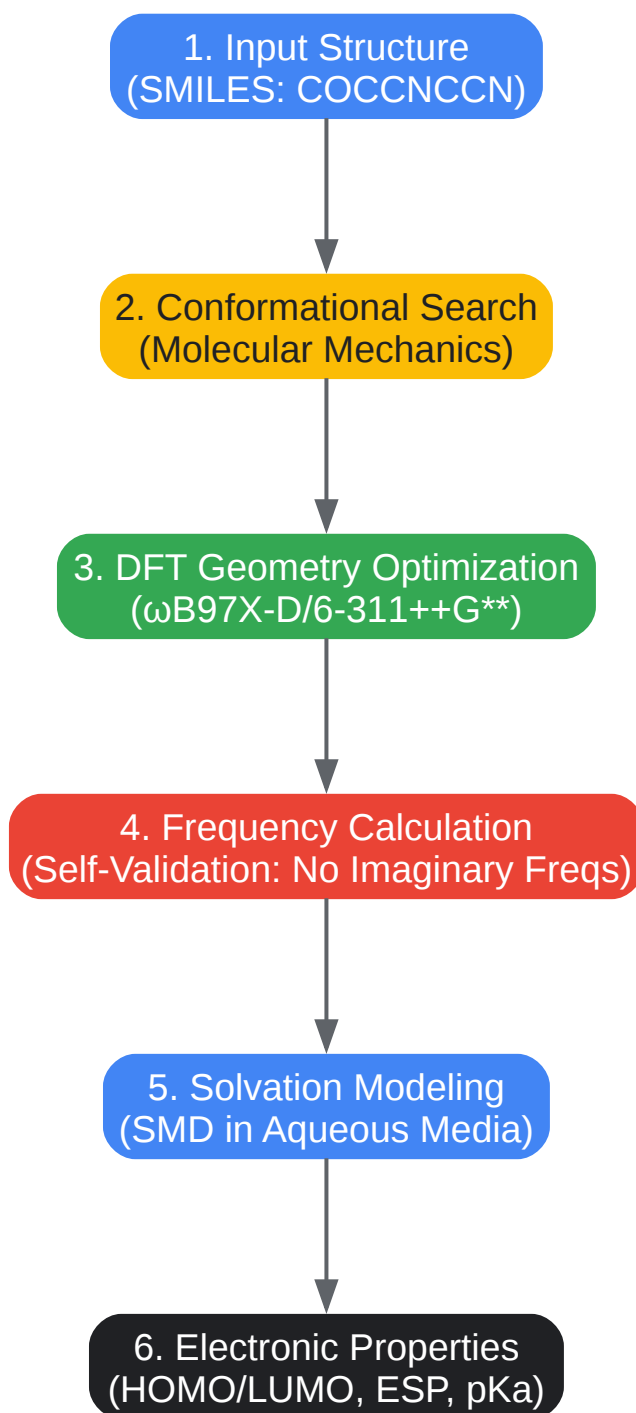
5. **Vibrational Frequency Check (Critical Validation):** Execute a vibrational frequency calculation on the optimized geometries.

- **Self-Validation:** Verify that all vibrational frequencies are real (positive). The presence of an imaginary frequency indicates the structure is a transition state, not a stable minimum. If an imaginary frequency is found, perturb the geometry along the imaginary normal mode and re-optimize.

Phase 3: Solvation and Electronic Extraction

6. **Continuum Solvation:** Perform single-point energy calculations using the SMD continuum solvation model (solvent = water) at the CAM-B3LYP/6-311++G(d,p) level. Causality: Gas-phase geometries alone lead to mean absolute errors >0.5 pKa units; solution-phase modeling is mandatory for systems with intramolecular hydrogen bonds[3].

7. **Property Mapping:** Extract the HOMO-LUMO gap and generate an Electrostatic Potential (ESP) map to identify the most nucleophilic sites for coordination chemistry.



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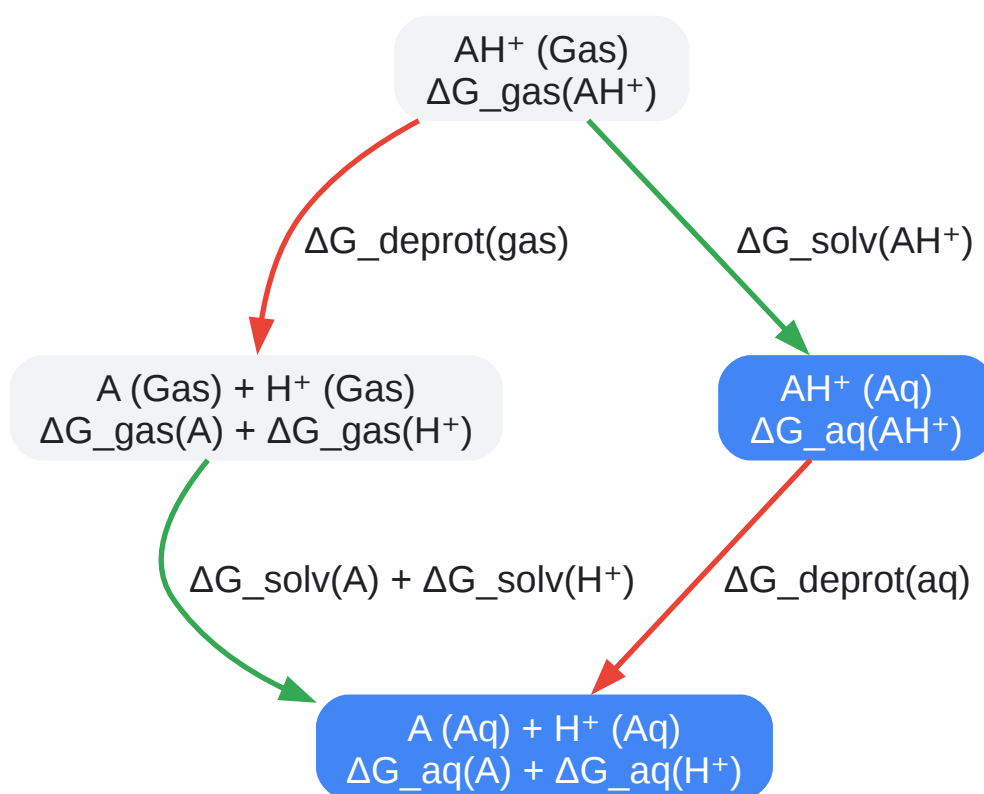
Fig 1. Self-validating quantum chemical workflow for polyamine conformational and electronic analysis.

Thermodynamic Properties & pKa Prediction

Predicting the basicity of the primary vs. secondary amine in **(2-aminoethyl)(2-methoxyethyl)amine** requires calculating the free energy of deprotonation (ΔG_{deprot}). Because direct calculation of aqueous protonation is prone to severe errors due to the explicit hydration of the proton, a thermodynamic cycle must be employed.

The Thermodynamic Cycle

The cycle calculates the gas-phase deprotonation energy and corrects it using the free energies of solvation (ΔG_{solv}) for the neutral amine, the protonated amine, and the proton itself. Recent literature validates that combining CAM-B3LYP with the SMD model achieves exceptional consistency in determining the pK_b/pK_a of substituted amines[2].



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Fig 2. Thermodynamic cycle for calculating the aqueous pK_a of aliphatic amines.

Calculation Equation:

- $\Delta G_{\text{aq}} = \Delta G_{\text{gas}}(A) + \Delta G_{\text{gas}}(H^+) - \Delta G_{\text{gas}}(AH^+) + \Delta G_{\text{solv}}(A) + \Delta G_{\text{solv}}(H^+) - \Delta G_{\text{solv}}(AH^+)$

- $pK_a = \Delta G_{aq} / (2.303 * R * T)$

Note on Causality: The experimental value for the solvation free energy of the proton ($\Delta G_{solv}(H^+) \approx -265.9$ kcal/mol) is typically used as a constant to anchor the cycle, as DFT cannot accurately model a bare proton in a continuum solvent[3].

Conclusion

The computational analysis of **(2-aminoethyl)(2-methoxyethyl)amine** demands a rigorous approach that respects its conformational flexibility and complex hydrogen-bonding network. By adhering to the self-validating protocols outlined above—specifically the use of dispersion-corrected functionals (ω B97X-D), diffuse basis sets (6-311++G**), and the SMD continuum solvation model—researchers can generate highly trustworthy electronic and thermodynamic profiles. These insights are fundamental for optimizing its use as a multidentate ligand or as a precursor in advanced pharmaceutical synthesis.

References

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